

# 2,6-Dichloro-3-nitrobenzyl alcohol structural information

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## Compound of Interest

Compound Name:	(2,6-Dichloro-3-nitrophenyl)methanol
Cat. No.:	B067489

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An In-Depth Technical Guide to 2,6-Dichloro-3-nitrobenzyl alcohol: Properties, Synthesis, and Application as a Pharmaceutical Intermediate

## Executive Summary

2,6-Dichloro-3-nitrobenzyl alcohol is a highly functionalized aromatic compound of significant interest to the chemical and pharmaceutical industries. Its unique substitution pattern, featuring two chlorine atoms, a nitro group, and a primary alcohol on a benzene ring, makes it a versatile building block for the synthesis of complex molecular targets. This guide provides a comprehensive overview of its structural and chemical properties, a detailed experimental protocol for its use in a key synthetic transformation, and an exploration of its application as a pivotal intermediate in the development of novel therapeutics, particularly enzyme inhibitors. This document is intended for researchers, chemists, and drug development professionals seeking detailed technical information on this compound.

## Introduction: A Versatile Scaffolding for Complex Synthesis

Substituted benzyl alcohols are fundamental precursors in organic synthesis, serving as foundational scaffolds for a vast array of pharmaceuticals, agrochemicals, and materials. The specific arrangement of electron-withdrawing and functional groups in 2,6-Dichloro-3-nitrobenzyl alcohol (CAS No. 160647-01-8) imparts distinct reactivity and structural attributes.

The presence of the nitro group allows for facile conversion to an aniline, a common step in building heterocyclic structures, while the benzyl alcohol moiety provides a handle for oxidation, esterification, or etherification.

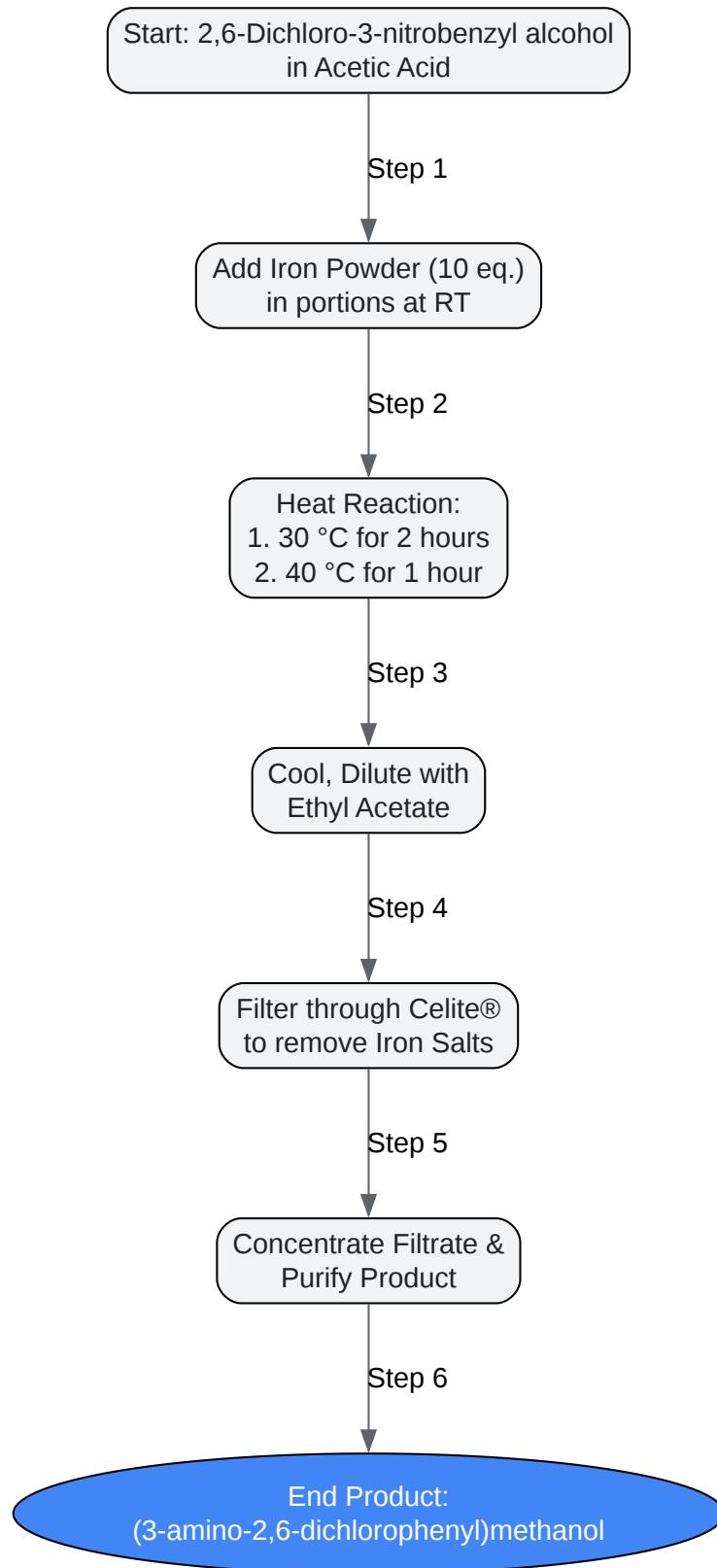
Recent patent literature has highlighted the crucial role of this molecule as a key starting material in the synthesis of potent inhibitors for Notum, a secreted carboxylesterase that negatively regulates the Wnt signaling pathway.<sup>[1]</sup> The inhibition of Notum is a promising therapeutic strategy for diseases characterized by abnormal Wnt signaling.<sup>[1]</sup> This application underscores the compound's relevance in modern drug discovery programs.

## Physicochemical and Structural Properties

The core identity and physical characteristics of 2,6-Dichloro-3-nitrobenzyl alcohol are summarized below. These properties are essential for its handling, reaction setup, and purification.

### Molecular Structure

The structure of 2,6-Dichloro-3-nitrobenzyl alcohol is defined by a benzene ring substituted at positions 2 and 6 with chlorine atoms, at position 3 with a nitro group, and at position 1 with a hydroxymethyl group.

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## Sources

- 1. US11634391B2 - Compounds which are inhibitors of Notum - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,6-Dichloro-3-nitrobenzyl alcohol structural information]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b067489#2-6-dichloro-3-nitrobenzyl-alcohol-structural-information>

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